

Technical Guide: Physicochemical Characteristics of 2-Bromo-4,6-dinitroaniline

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Compound of Interest

Compound Name: 2-Bromo-4,6-dinitroaniline

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Bromo-4,6-dinitroaniline, with the CAS number 1817-73-8, is an organic compound characterized by an aniline moiety substituted with a bromine atom and two nitro groups.^[1] It typically appears as a bright yellow to orange powder or crystalline solid.^{[1][2][3]} This compound serves as a crucial intermediate in the synthesis of various chemicals, most notably monoazo dyes such as Disperse Blue 79.^{[1][2][4]} Its electron-withdrawing nitro groups significantly influence its chemical reactivity and stability.^[1] Due to the presence of both bromine and nitro functional groups, **2-Bromo-4,6-dinitroaniline** may exhibit notable biological activity and requires careful handling due to potential toxicity.^{[1][5]} This document provides a comprehensive overview of its physicochemical properties, experimental protocols for its synthesis and analysis, and its known applications and biological relevance.

Physicochemical Properties

The fundamental physicochemical properties of **2-Bromo-4,6-dinitroaniline** are summarized in the table below. These properties are critical for its handling, application in synthesis, and for understanding its environmental and biological fate.

Property	Value	Source
Molecular Formula	C ₆ H ₄ BrN ₃ O ₄	[2][3]
Molecular Weight	262.02 g/mol	[2][6]
Appearance	Bright yellow powder / Yellow needles	[2][3]
Melting Point	148-154 °C (307-309 °F)	[2][3][7]
Boiling Point	Sublimes before reaching boiling point	[2]
Density	~2.0 g/cm ³	[6][7]
Solubility	Insoluble in water (< 1 mg/mL at 21°C)	[2][8]
Soluble in hot acetic acid	[2][3]	
Very soluble in hot alcohol and acetone	[2][3]	
Slightly soluble in chloroform and methanol	[3]	
pKa	-6.94 (Predicted)	[3]
LogP	3.09 (Predicted)	[6]
Vapor Pressure	1.24 x 10 ⁻⁶ mmHg at 25°C	[3]

Spectral Data

Spectroscopic data is essential for the structural elucidation and purity assessment of **2-Bromo-4,6-dinitroaniline**. The following table summarizes the available spectral information.

Technique	Availability / Reference
^1H NMR	Data available. [2] [9]
^{13}C NMR	Data available. [10]
Infrared (IR) Spectroscopy	Data available. [2]
UV-Vis Spectroscopy	Data available. [2]
Mass Spectrometry (MS)	GC-MS and LC-MS data available. [2]

Experimental Protocols

Synthesis of 2-Bromo-4,6-dinitroaniline

Several methods for the synthesis of **2-Bromo-4,6-dinitroaniline** have been reported, primarily involving the bromination of 2,4-dinitroaniline.

Method 1: Bromination in Aqueous Suspension

This is a common laboratory and industrial method for producing **2-Bromo-4,6-dinitroaniline**.
[\[2\]](#)[\[3\]](#)

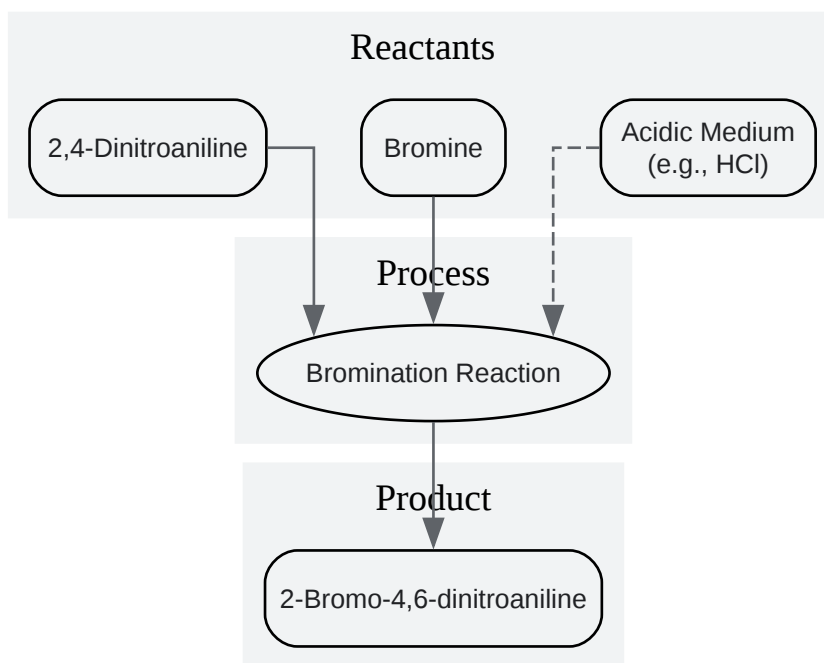
- Reactants: 2,4-dinitroaniline, Bromine, Hydrochloric Acid, Water.
- Procedure:
 - Suspend 2,4-dinitroaniline in water within a glass-lined reaction vessel.
 - Add hydrochloric acid and a small amount of chlorinated benzene, then stir the mixture for approximately one hour.
 - Introduce bromine at room temperature.
 - Heat the reaction mixture to 50-55°C and maintain this temperature for 6 hours.
 - Slowly add sodium hypochlorite solution to the mixture and hold for an additional 3 hours to complete the reaction and consume excess bromine.

- The product can then be isolated via filtration, washed, and dried.[\[3\]](#)

Method 2: Two-Stage Oxybromination

This method provides an alternative route using an oxidizing agent to facilitate the bromination.
[\[11\]](#)

- Reactants: 2,4-dinitroaniline, Hydrochloric Acid, Bromine, Chlorine, Hydrogen Peroxide.
- Procedure:
 - Add 2,4-dinitroaniline to a 10-35% hydrochloric acid solution and mix until uniform.
 - Slowly add bromine to the mixture at a temperature of 35-65°C over 1-5 hours and continue stirring.
 - In the same reaction system, introduce chlorine gas at 45-55°C over approximately 1.5 hours.
 - Following the chlorination, add 25-30% hydrogen peroxide dropwise over 2-2.5 hours while maintaining the temperature.
 - After an additional hour of insulation, cool the mixture to 25°C.
 - Filter the resulting solid, wash with water until the pH is neutral (5-7), and dry to obtain the final product.[\[11\]](#)



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Figure 1: Synthesis workflow for **2-Bromo-4,6-dinitroaniline**.

Analytical Methods

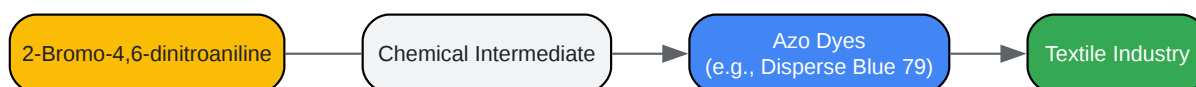
The analysis of **2-Bromo-4,6-dinitroaniline** and related compounds often employs standard chromatographic and spectroscopic techniques.

- High-Performance Liquid Chromatography (HPLC): Coupled with a UV or Mass Spectrometry (MS) detector, HPLC is a primary method for the quantification and purity assessment of **2-Bromo-4,6-dinitroaniline** and its metabolites in various matrices.[12]
- Gas Chromatography (GC): GC, often equipped with an Electron Capture Detector (ECD) for sensitivity towards halogenated and nitroaromatic compounds, is also utilized for analysis. [12]
- Mutagenicity Assays: **2-Bromo-4,6-dinitroaniline** has been used as a model chemical in the bioluminescent Salmonella reverse mutation assay (Ames test) to evaluate its mutagenic potential.[4]

Applications and Biological Activity

Industrial Applications

The primary industrial use of **2-Bromo-4,6-dinitroaniline** is as a chemical intermediate for the synthesis of monoazo dyes.[2] It is a key precursor for producing dyes like Disperse Blue 79, Disperse Violet 93, and others used extensively in the textile industry.[4][5]



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Figure 2: Role as an intermediate in the dye industry.

Biological Activity and Toxicity

2-Bromo-4,6-dinitroaniline is not only a synthetic precursor but also a metabolite of certain azo dyes. Toxicological studies have highlighted several biological effects:

- **Mutagenicity and Genotoxicity:** It has shown mutagenic properties in bacterial reverse mutation assays.[5][6]
- **Reproductive and Endocrine Disruption:** Multigenerational exposure studies in zebrafish have indicated that **2-Bromo-4,6-dinitroaniline** can cause reproductive toxicity, potentially through disruption of the hypothalamus-pituitary-gland (HPG) axis.[5]
- **Acute Toxicity:** In rats, the oral LD50 is 4100 mg/kg, with observed effects including somnolence and weight loss. It is also reported to be a mild eye irritant.[5][6]

Safety and Handling

Due to its hazardous properties, strict safety protocols must be followed when handling **2-Bromo-4,6-dinitroaniline**.

- **Hazard Classification:** It is classified as an irritant to the eyes, respiratory system, and skin. [3][13] It is also considered a combustible solid.
- **Personal Protective Equipment (PPE):** Wear suitable protective clothing, chemical-impermeable gloves, and eye/face protection (eyeshields).[13][14] In case of dust formation,

use a NIOSH-approved respirator (e.g., N95).

- Handling: Handle in a well-ventilated area. Avoid the formation of dust and aerosols. Use non-sparking tools and prevent fire caused by electrostatic discharge.[14]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from sources of ignition and incompatible materials such as strong oxidizing agents and strong bases.[13][14]
- First Aid:
 - Eyes: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids, and seek medical attention.[13]
 - Skin: Wash off immediately with soap and plenty of water while removing all contaminated clothing.[13]
 - Inhalation: Move to fresh air. If not breathing, give artificial respiration.[13]
 - Ingestion: Clean mouth with water and seek medical attention.[13]

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References

- 1. CAS 1817-73-8: 2-Bromo-4,6-dinitroaniline | CymitQuimica [cymitquimica.com]
- 2. 2-Bromo-4,6-dinitroaniline | C₆H₄BrN₃O₄ | CID 15752 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chembk.com [chembk.com]
- 4. 2-Bromo-4,6-dinitroaniline | 1817-73-8 [chemicalbook.com]
- 5. researchgate.net [researchgate.net]
- 6. 2-Bromo-4,6-dinitroaniline | CAS#:1817-73-8 | Chemsrsc [chemsrc.com]

- 7. alfa-chemistry.com [alfa-chemistry.com]
- 8. 2-BROMO-4,6-DINITROANILINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 9. 2-Bromo-4,6-dinitroaniline(1817-73-8) 1H NMR spectrum [chemicalbook.com]
- 10. 2-Bromo-4,6-dinitroaniline(1817-73-8) 13C NMR [m.chemicalbook.com]
- 11. CN104447357A - Method for preparing 2, 4-dinitro-6-bromoaniline through two stages of oxybromination - Google Patents [patents.google.com]
- 12. atsdr.cdc.gov [atsdr.cdc.gov]
- 13. fishersci.com [fishersci.com]
- 14. echemi.com [echemi.com]
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